

# SGKtide vs. Crosstide: A Comparative Analysis of Kinase Selectivity

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SGKtide

Cat. No.: B12385890

[Get Quote](#)

In the landscape of kinase research and drug discovery, peptide substrates are indispensable tools for assaying kinase activity and determining inhibitor specificity. Among the plethora of available substrates, **SGKtide** and Crosstide are widely utilized for studying specific branches of the kinome. This guide provides a detailed comparison of their kinase selectivity, supported by available experimental data, to aid researchers in selecting the appropriate tool for their studies.

## Introduction to SGKtide and Crosstide

**SGKtide** is a synthetic peptide with the sequence CKKRNRRLSVA. It is primarily recognized as a substrate for the Serum/Glucocorticoid-regulated Kinase (SGK) family and the related NDR (Nuclear Dbf2-related) family of kinases. Its sequence is derived from a phosphorylation site consensus for these kinases.

Crosstide, with the sequence GRPRTSSFAEG, is a synthetic peptide corresponding to the phosphorylation site of Glycogen Synthase Kinase 3 (GSK3) that is targeted by Akt (also known as Protein Kinase B, PKB). It is a well-established and widely used substrate for Akt and is also known to be phosphorylated by other kinases in the AGC kinase family, such as MAPKAP Kinase-1 (RSK) and p70 S6 Kinase (S6K).

## Kinase Selectivity Profile

The utility of a peptide substrate is largely defined by its selectivity towards different kinases. An ideal substrate would be exclusively phosphorylated by a single kinase or a specific kinase

family, thereby providing a clear and unambiguous readout of its activity. The following table summarizes the known kinase targets for **SGKtide** and Crosstide based on available literature.

Feature	SGKtide	Crosstide
Peptide Sequence	CKKRNRRLSVA	GRPRTSSFAEG
Primary Kinase Target(s)	SGK family (SGK1, SGK2, SGK3), NDR family (NDR1, NDR2)	Akt family (Akt1, Akt2, Akt3)
Other Known Kinases	LATS1/MOBKL1A, LATS2/MOBKL1A, PAK4, PAK6	MAPKAP Kinase-1 (RSK), p70 S6 Kinase (S6K), SGK
Primary Signaling Pathway	PI3K/PDK1/SGK Pathway	PI3K/Akt/mTOR Pathway

## Quantitative Comparison of Kinase Phosphorylation

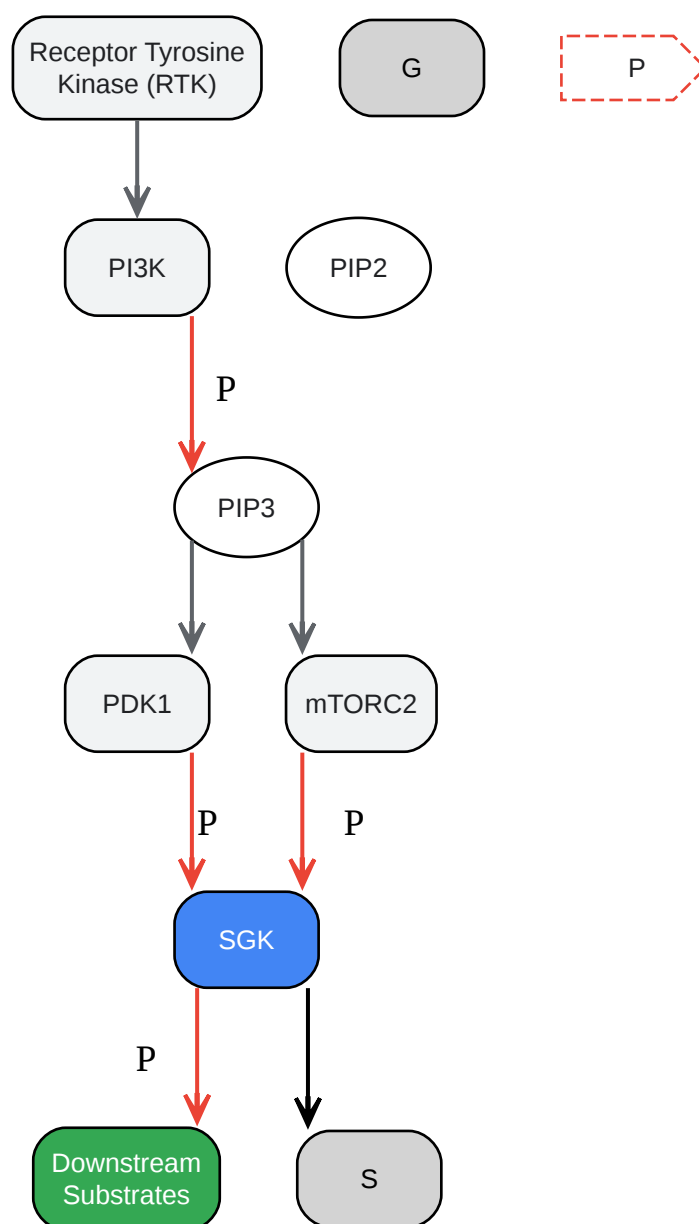
Direct, head-to-head quantitative comparisons of the phosphorylation efficiency of **SGKtide** and Crosstide across a broad kinase panel are not readily available in the public domain. However, some kinetic data for Crosstide with its primary target, Akt1, has been reported.

Peptide	Kinase	K <sub>M</sub>	V <sub>max</sub>	Notes
Crosstide	Human Akt1	~5-fold lower than truncated B-5/I	Similar to truncated B-5/I	Lower K <sub>M</sub> suggests a higher affinity for Akt1.
SGKtide	Various	Not Publicly Available	Not Publicly Available	Quantitative kinetic data for SGKtide across a panel of kinases is not readily found in the literature, highlighting a knowledge gap.

Disclaimer: The kinetic data for Crosstide is based on a comparison with another peptide substrate (B-5/I) and not a direct measurement presented in isolation. The absence of comparable data for **SGKtide** prevents a direct quantitative comparison.

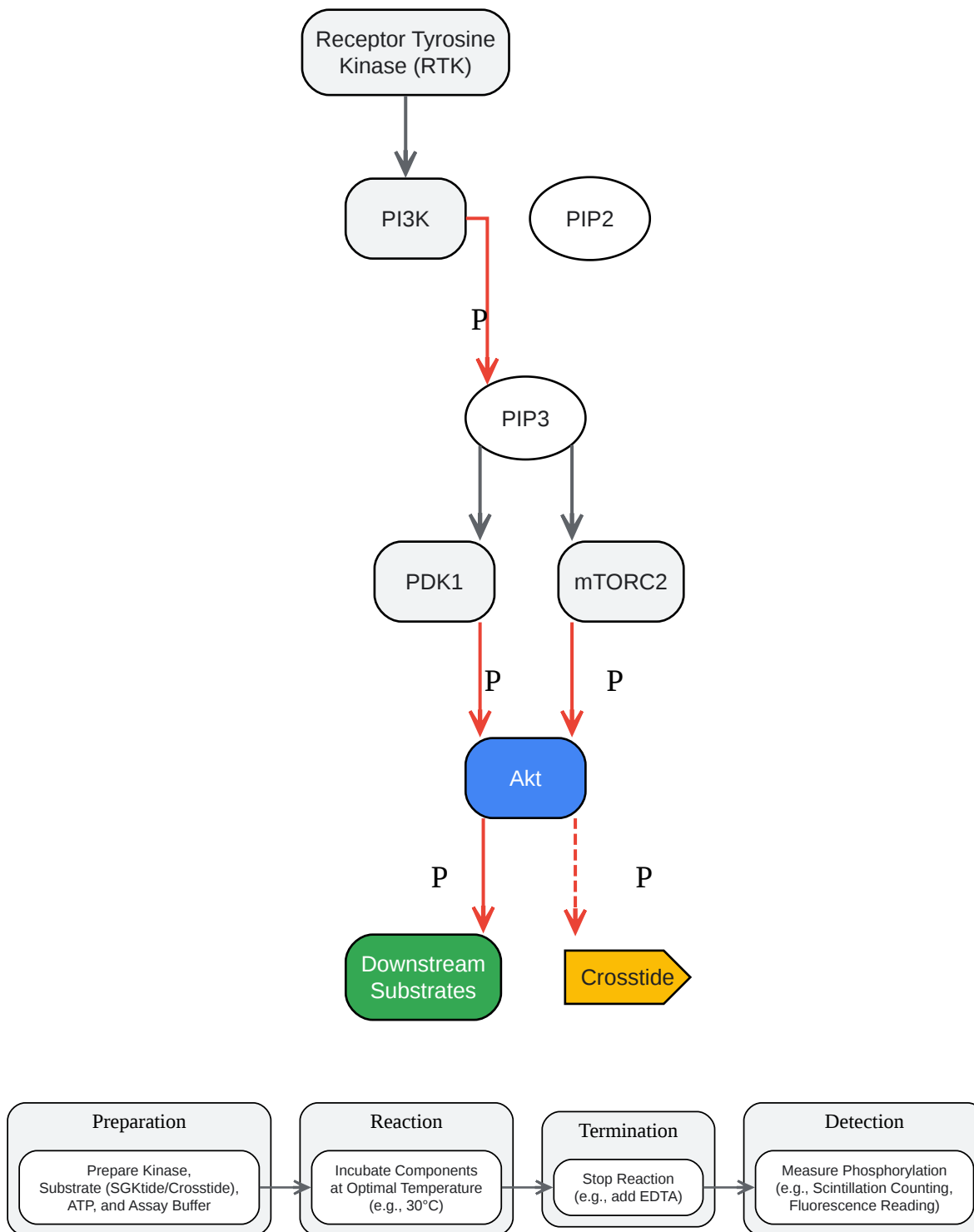
## Signaling Pathways

The primary kinases targeted by **SGKtide** and Crosstide, SGK and Akt respectively, are key downstream effectors of the phosphoinositide 3-kinase (PI3K) pathway. Understanding their position in these signaling cascades is crucial for interpreting experimental results.



[Click to download full resolution via product page](#)

## SGK Signaling Pathway

[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [SGKtide vs. Crosstide: A Comparative Analysis of Kinase Selectivity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12385890#comparing-the-kinase-selectivity-of-sgktide-and-crosstide]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)